

Technical Support Center: Strontium Carbide (SrC₂) Storage and Handling

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Compound of Interest

Compound Name: Strontium carbide

CAS No.: 12071-29-3

Cat. No.: B083920

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This guide provides essential information for researchers, scientists, and drug development professionals on the proper storage and handling of **strontium carbide** to prevent hydrolysis. Adherence to these protocols is critical for maintaining sample integrity and ensuring experimental success.

Frequently Asked Questions (FAQs)

Q1: What is **strontium carbide**, and why is it so sensitive to moisture?

Strontium carbide (SrC₂), also known as strontium acetylide, is a salt composed of strontium cations (Sr²⁺) and acetylide anions (C⁻≡C⁻).^[1] It is highly reactive with water, including ambient moisture in the air. This reactivity is due to the strong basicity of the acetylide anion, which readily abstracts protons from water molecules in a hydrolysis reaction. This process is analogous to the well-known reaction of calcium carbide with water.^{[2][3]} Even slow hydrolysis can occur upon exposure to air.^[1]

Q2: What are the chemical products of **strontium carbide** hydrolysis?

The hydrolysis of **strontium carbide** yields two primary products: strontium hydroxide ($\text{Sr}(\text{OH})_2$) and acetylene gas (C_2H_2).^[1]

The balanced chemical equation is: $\text{SrC}_2(\text{s}) + 2\text{H}_2\text{O}(\text{l}) \rightarrow \text{Sr}(\text{OH})_2(\text{aq}) + \text{C}_2\text{H}_2(\text{g})$

Q3: How can I detect if my **strontium carbide** sample has been compromised by hydrolysis?

There are several key indicators of hydrolysis:

- **Odor:** A distinct, unpleasant garlic-like odor is a strong indicator.^[2] This is characteristic of the acetylene gas produced, often containing impurities like phosphine from contaminants in the carbide.
- **Physical Appearance:** The material may appear clumpy, wet, or discolored, changing from its original crystalline or powdered form to a paste-like consistency due to the formation of strontium hydroxide.
- **Gas Evolution:** Upon opening a container, a release of pressure may be noticeable. This is due to the production of acetylene gas, which can create a hazardous pressure buildup in a sealed vessel.
- **Reduced Reactivity:** In experimental use, the compromised material will show diminished or no reactivity, leading to failed syntheses or inaccurate results.

Q4: What are the ideal atmospheric conditions for storing **strontium carbide**?

To prevent degradation, **strontium carbide** must be stored under a strictly controlled inert atmosphere. The primary goal is the complete exclusion of moisture and oxygen.

Table 1: Recommended Storage Atmosphere Conditions for Strontium Carbide

Parameter	Recommended Value	Justification
Inert Gas	Argon (Ar) or Nitrogen (N ₂)	Displaces reactive atmospheric gases like oxygen and water vapor. Argon is preferred for its higher density and greater inertness.
Moisture (H ₂ O) Content	< 1 ppm (parts per million)	Water is the primary reactant in the hydrolysis process.[4][5] Maintaining exceptionally low moisture levels is critical.
Oxygen (O ₂) Content	< 1 ppm (parts per million)	While the primary reaction is with water, excluding oxygen prevents potential side reactions and maintains a pure inert environment.
Temperature	15–25°C (Cool, room temp)	Storage should be in a cool, dry, and well-ventilated area to minimize reaction kinetics.[6] [7] Avoid excess heat.[7]

Q5: What types of containers are recommended for long-term storage?

Proper containment is crucial. Recommended options include:

- Schlenk Flasks: These glass flasks with side-arm valves allow the contents to be stored under a static vacuum or positive pressure of inert gas.[8]
- Sure/Seal™ Bottles: These commercial bottles provide a secure seal with a septum-lined cap, allowing for the removal of material via syringe or cannula techniques without exposing the bulk sample to the atmosphere.[9]
- Hermetically Sealed Ampoules: For long-term storage of high-purity material, sealing the carbide under an inert atmosphere in a glass ampoule is the most robust method.

- **Glove Box Storage:** All containers holding **strontium carbide** should be stored inside a dedicated glove box with a continuously purified inert atmosphere that meets the conditions outlined in Table 1.

Troubleshooting Guide

This guide addresses common issues encountered during the storage of **strontium carbide**.

Table 2: Troubleshooting Storage Issues

Observed Problem	Probable Cause	Recommended Solution
A foul, garlic-like odor is detected from the storage container.	Hydrolysis due to moisture ingress. The container seal has likely failed, or the material was improperly handled.	1. Immediately transfer the container into an inert atmosphere glove box.^[10] 2. Carefully open the container. 3. Evaluate the extent of degradation. 4. If salvageable, transfer the unreacted material to a new, dry, tared container and seal under a fresh inert atmosphere. 5. The sample is likely compromised; consider disposal according to safety protocols.
The powder has become caked, clumpy, or discolored.	Advanced hydrolysis. Significant formation of strontium hydroxide has occurred, altering the material's physical state.	The sample integrity is lost. The material is no longer suitable for most applications. Dispose of the material safely according to your institution's hazardous waste guidelines.
The container is visibly pressurized or swells.	Acetylene gas buildup from hydrolysis. This is a serious safety hazard due to the flammability of acetylene.	1. Do not attempt to open the container outside of a fume hood and an inert atmosphere. 2. If possible, place the container in a blast shield within a fume hood. 3. Consult with your institution's Environmental Health & Safety (EHS) office for guidance on safely venting and disposing of the container.
Poor performance or unexpected side products in experiments.	Partial hydrolysis of the starting material. The sample has been contaminated with	1. Discard the current stock of strontium carbide. 2. Obtain a new, unopened batch of the reagent. 3. Review and

strontium hydroxide and has a lower purity of active SrC_2 .

improve handling and storage procedures (See Experimental Protocol below) to prevent future occurrences.

Experimental Protocols

Protocol 1: Procedure for Inert Atmosphere Handling and Storage of **Strontium Carbide**

This protocol describes the standard procedure for handling SrC_2 inside a glove box to prevent atmospheric exposure.

Materials:

- **Strontium carbide** in its original container.
- Inert atmosphere glove box (<1 ppm O_2 , <1 ppm H_2O).
- Spatulas, weighing paper, and other necessary labware (oven-dried at $>120^\circ\text{C}$ for at least 4 hours).
- A new, oven-dried storage container (e.g., Schlenk flask or vial with a PTFE-lined cap).
- Analytical balance located inside the glove box.

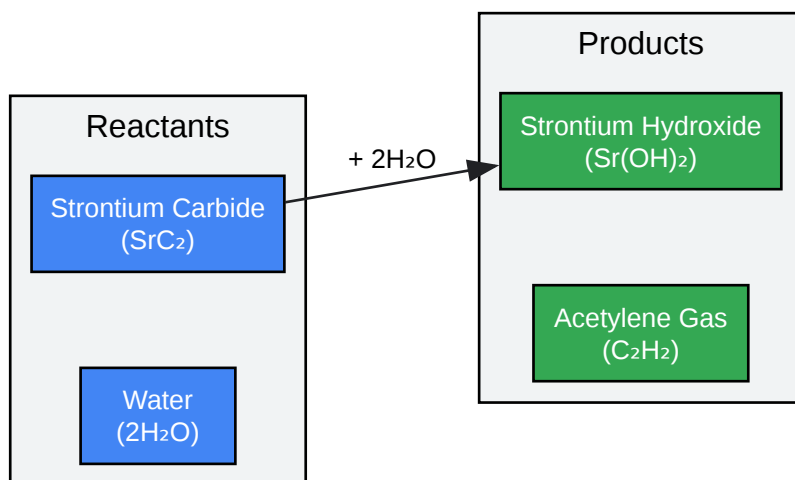
Methodology:

- Preparation: Place all necessary equipment, including the new storage container and the original SrC_2 container, into the glove box antechamber. Ensure all items are completely dry.
- Inerting: Run a minimum of three evacuate-refill cycles in the antechamber, purging with the glove box's inert atmosphere (e.g., Argon) to remove residual air and moisture.[\[11\]](#)
- Transfer: Move all items from the antechamber into the main glove box chamber. Allow items to sit for 15-20 minutes to ensure their surfaces are fully inerted.
- Handling: Carefully open the original **strontium carbide** container.

- Weighing & Aliquoting: Using a clean, dry spatula, dispense the desired amount of SrC_2 onto weighing paper using the internal analytical balance.
- Re-packaging: Transfer the weighed aliquot into the new, pre-tared storage container.
- Sealing: Securely seal the new container. For vials, wrap the cap junction with paraffin film or PTFE tape as an extra precaution. For Schlenk flasks, ensure the valve is securely closed.
- Cleanup: Tightly reseal the original **strontium carbide** container. Clean any spills within the glove box immediately.
- Removal: Remove newly prepared samples and waste from the glove box via the antechamber, again using multiple purge cycles.

Visualizations

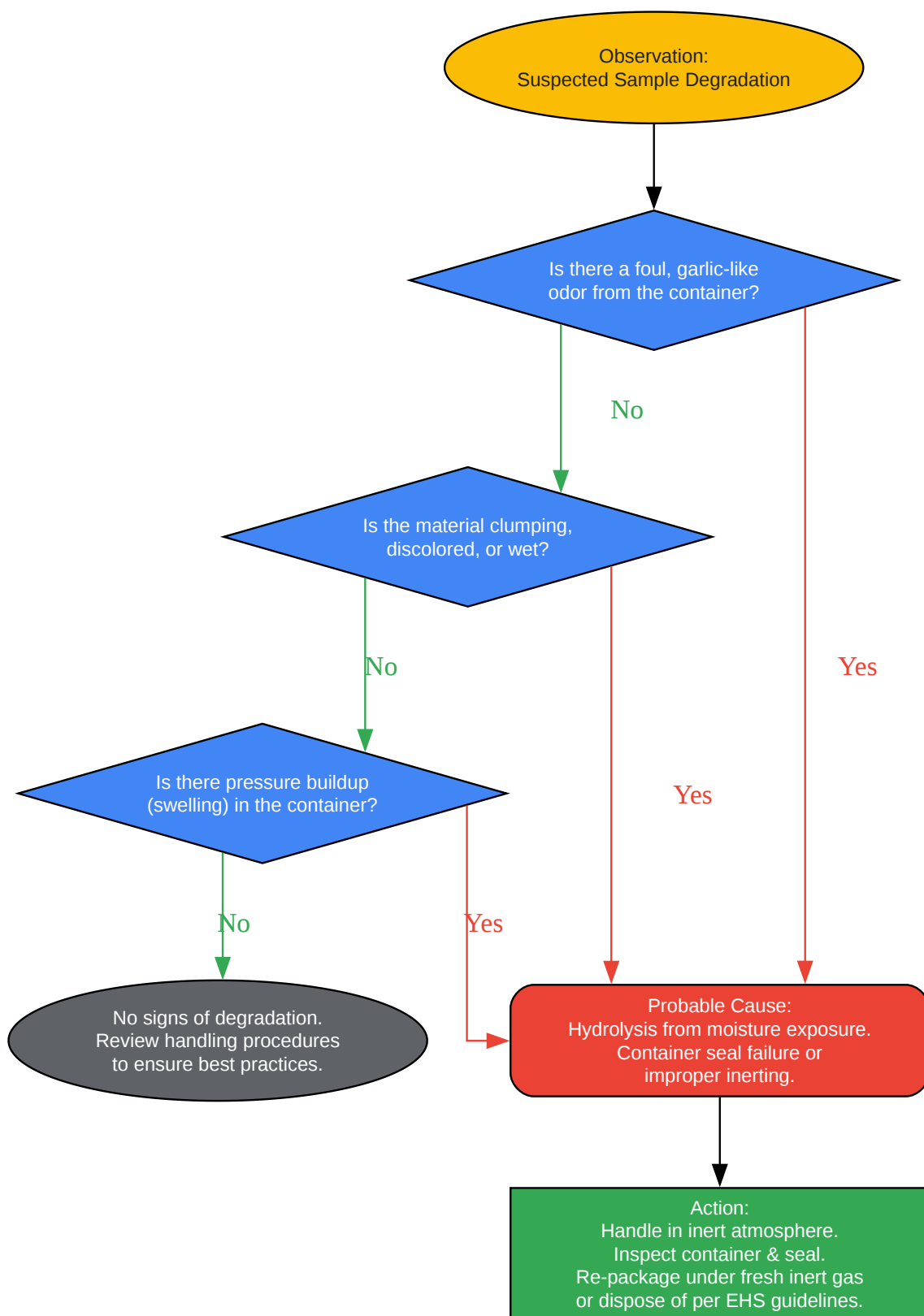
Diagram 1: Hydrolysis Reaction of Strontium Carbide



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Caption: The chemical reaction pathway for the hydrolysis of **strontium carbide**.

Diagram 2: Troubleshooting Workflow for Strontium Carbide Storage



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Caption: A logical workflow for troubleshooting common **strontium carbide** storage issues.

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References

- 1. Strontium carbide - Wikipedia [en.wikipedia.org]
- 2. Assertion Calcium carbide on hydrolysis gives methane class 11 chemistry CBSE [[vedantu.com](https://www.vedantu.com)]
- 3. Hydrolysis of calcium carbide and characteristics of the substance | MEL Chemistry [[melscience.com](https://www.melscience.com)]
- 4. Hydrolysis of 2D Transition-Metal Carbides (MXenes) in Colloidal Solutions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
- 6. fishersci.com [fishersci.com]
- 7. media.laballey.com [media.laballey.com]
- 8. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
- 9. web.mit.edu [web.mit.edu]
- 10. fauske.com [fauske.com]
- 11. Tips and Tricks for the Lab: Air-Sensitive Techniques (3) - ChemistryViews [chemistryviews.org]
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